

Unraveling the Molecular Weight of m-Coumaric acid-13C3: A Technical Guide

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Compound of Interest

Compound Name: *m-Coumaric acid-13C3*

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Shanghai, China – December 7, 2025 – This technical guide provides a detailed analysis of the molecular weight of **m-Coumaric acid-13C3**, a stable isotope-labeled compound crucial for advanced research in drug metabolism, pharmacokinetics, and metabolic pathway analysis. This document is intended for researchers, scientists, and professionals in the field of drug development and metabolomics.

Introduction to m-Coumaric Acid

m-Coumaric acid, a member of the hydroxycinnamic acid family, is a phenolic compound found in various plants and plays a significant role in their biosynthesis pathways.^[1] Its presence in the human diet and its metabolic fate are subjects of extensive research. The precise tracking of m-Coumaric acid in biological systems necessitates the use of isotopically labeled internal standards, such as **m-Coumaric acid-13C3**, for accurate quantification by mass spectrometry.

Understanding Molecular Weight and Isotopic Labeling

The molecular weight of a compound is the sum of the atomic weights of its constituent atoms. Isotopes are variants of a particular chemical element which differ in neutron number. While the number of protons defines an element, the number of neutrons can vary, leading to different atomic masses. Carbon, for instance, primarily exists as Carbon-12 (¹²C), but also as the stable

isotope Carbon-13 (^{13}C), which possesses an additional neutron.[2][3] The atomic mass of ^{13}C is approximately 13.003354835 atomic mass units (amu).[2][4] Isotopic labeling involves the substitution of one or more atoms in a molecule with their heavier, stable isotopes.

Calculation of Molecular Weights

The chemical formula for m-Coumaric acid is $\text{C}_9\text{H}_8\text{O}_3$.[5][6][7][8] The calculation of its molecular weight, and that of its $^{13}\text{C}_3$ isotopologue, is detailed below.

Standard Molecular Weight of m-Coumaric Acid

To determine the standard molecular weight, the atomic weights of the most common isotopes of carbon, hydrogen, and oxygen are used.

Element	Number of Atoms	Standard Atomic Weight (amu)	Total Contribution (amu)
Carbon (C)	9	12.011	108.099
Hydrogen (H)	8	1.008	8.064
Oxygen (O)	3	15.999	47.997
Total Molecular Weight		164.16	

Note: Standard atomic weights are weighted averages of the natural abundances of all stable isotopes of an element.

Molecular Weight of m-Coumaric acid- $^{13}\text{C}_3$

For **m-Coumaric acid- $^{13}\text{C}_3$** , three of the nine carbon atoms are replaced with the ^{13}C isotope. This substitution specifically increases the mass of the molecule.

Element	Number of Atoms	Isotopic Mass (amu)	Total Contribution (amu)
Carbon-12 (¹² C)	6	12.000	72.000
Carbon-13 (¹³ C)	3	13.00335	39.01005
Hydrogen (H)	8	1.008	8.064
Oxygen (O)	3	15.999	47.997
Total Molecular Weight		167.17105	

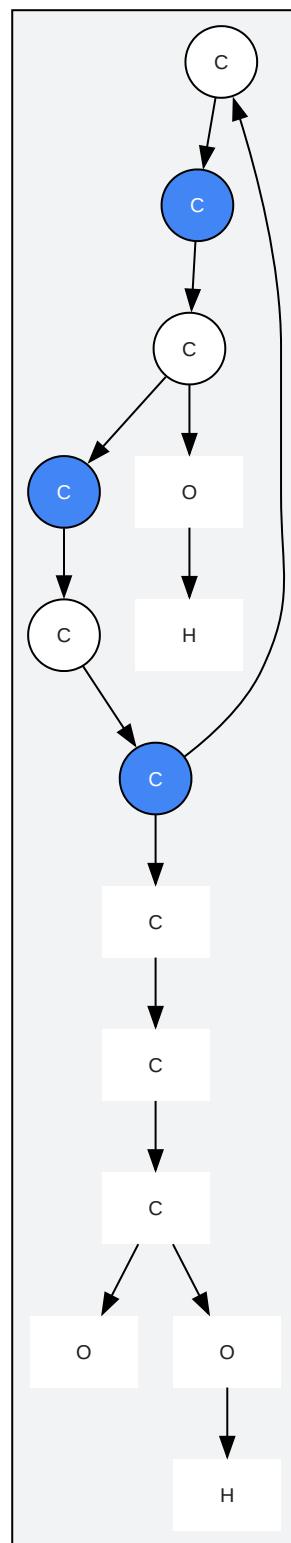
Data Summary

The following table summarizes the key quantitative data for both unlabeled m-Coumaric acid and its ¹³C₃ labeled counterpart.

Compound	Chemical Formula	Molecular Weight (amu)
m-Coumaric acid	C ₉ H ₈ O ₃	164.16[5][7][8]
m-Coumaric acid-13C ₃	¹³ C ₃ C ₆ H ₈ O ₃	167.171

Visualization of Isotopic Labeling

The following diagram illustrates the chemical structure of m-Coumaric acid and highlights the positions where Carbon-13 isotopes are typically incorporated for use as an internal standard. The labeled positions are often on the aromatic ring to ensure stability of the label during metabolic processes.

m-Coumaric acid with ^{13}C Labeling[Click to download full resolution via product page](#)

Caption: Structure of m-Coumaric acid with potential ^{13}C labeling on the benzene ring.

This in-depth guide provides the essential data and a foundational understanding of the molecular weight of **m-Coumaric acid-13C3**, which is critical for its application in quantitative analytical studies. The precise mass difference between the labeled and unlabeled forms allows for clear differentiation and accurate measurement in complex biological matrices.

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